

Iristectorene B chemical structure and properties

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Iristectorene B: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iristectorene B is a naturally occurring monocyclic triterpene ester that has been isolated from the seeds of Iris tectorum[1][2][3]. Its complex chemical structure and potential biological activities make it a subject of interest for researchers in natural product chemistry and drug discovery. This technical guide provides a detailed overview of the chemical structure, properties, and (where available) the biological context of **Iristectorene B**, with a focus on presenting data in a clear and accessible format for scientific professionals.

Chemical Structure and Properties

Iristectorene B is chemically defined as 3-{3-hydroxy-2-[5-hydroxy-4,8,12-trimethyl-(3E,7E)-3,7,11-tridecatrienyl]-2,3-dimethyl-6-(1-methyl-2-oxoethylidene)cyclohexyl} propyl tetradecanoate[2][3]. Its structure was elucidated through spectroscopic methods and chemical evidence, and its stereochemistry has been clarified[2][3].

Chemical Structure

Below is a 2D representation of the chemical structure of Iristectorene B.



Physicochemical Properties

A summary of the key physicochemical properties of **Iristectorene B** is presented in the table below for easy reference.



Property	Value	Source
Molecular Formula	C44H76O5	[2]
Molecular Weight	685.07 g/mol	[2]
CAS Number	156791-81-0	[2]
Appearance	Oil	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

Spectroscopic Data

The structural elucidation of **Iristectorene B** was heavily reliant on spectroscopic techniques. While specific spectral data such as detailed ¹H and ¹³C NMR chemical shift assignments and mass spectrometry fragmentation patterns are not readily available in the public domain, the primary literature, "**Iristectorene B**, a monocyclic triterpene ester from Iris tectorum" published in Phytochemistry, 1994, 36(2), pp 433-438, would contain this detailed information[1][2][3]. Researchers are encouraged to consult this original publication for in-depth spectroscopic analysis.

Biological Activity

Currently, there is a lack of specific data in publicly accessible literature regarding the biological activities of **Iristectorene B**. However, other compounds isolated from the genus Iris, and specifically from Iris tectorum, have demonstrated a range of biological effects, including cytotoxic and neuroprotective activities. Further research is required to determine if **Iristectorene B** exhibits similar properties.

Experimental Protocols

As no specific biological studies on **Iristectorene B** have been published in the available literature, detailed experimental protocols for this compound cannot be provided at this time. The following sections outline general methodologies that could be adapted for future investigations into the biological properties of **Iristectorene B**.



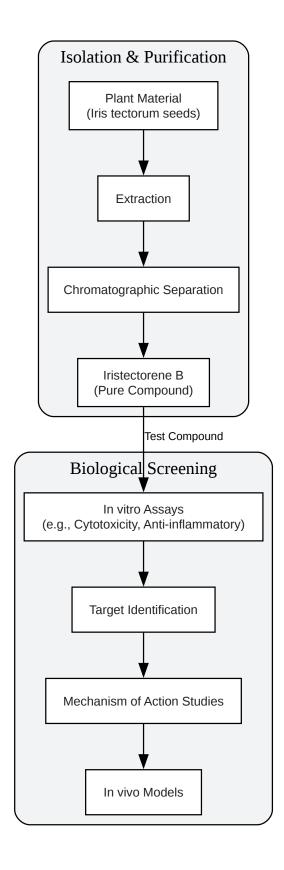




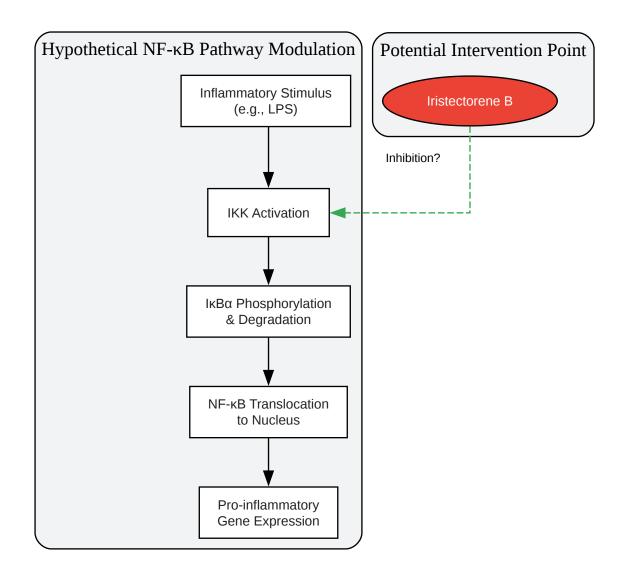
General Workflow for Investigating Biological Activity

The following diagram illustrates a general workflow for screening a natural product like **Iristectorene B** for potential biological activities.









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